

Antifungal Agent 87: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antifungal agent 87

Cat. No.: B15563803

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Antifungal agent 87, also identified as compound 10 in recent literature, is a novel, highly potent photosensitizer derived from henna-related naphthazarines.^{[1][2][3][4]} It has been developed for the photodynamic therapy (PDT) of onychomycosis, the most common fungal nail disease, which presents a significant therapeutic challenge due to the poor bioavailability of current topical antifungal agents.^{[2][3][4]} This technical guide provides an in-depth review of the available literature on **Antifungal agent 87**, focusing on its mechanism of action, quantitative data, and the experimental protocols used for its evaluation.

Core Compound Data

Antifungal agent 87 has demonstrated remarkable potency as a PDT antimycotic photosensitizer.^{[1][2]} Its efficacy is significantly higher than that of established antifungal agents like nystatin and clotrimazole when activated by light.^{[2][4]}

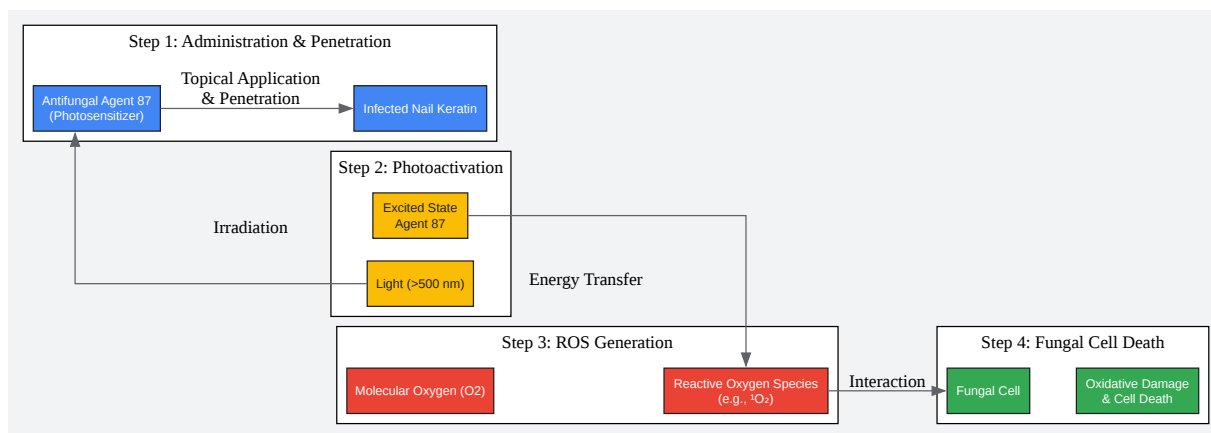
Quantitative Data Summary

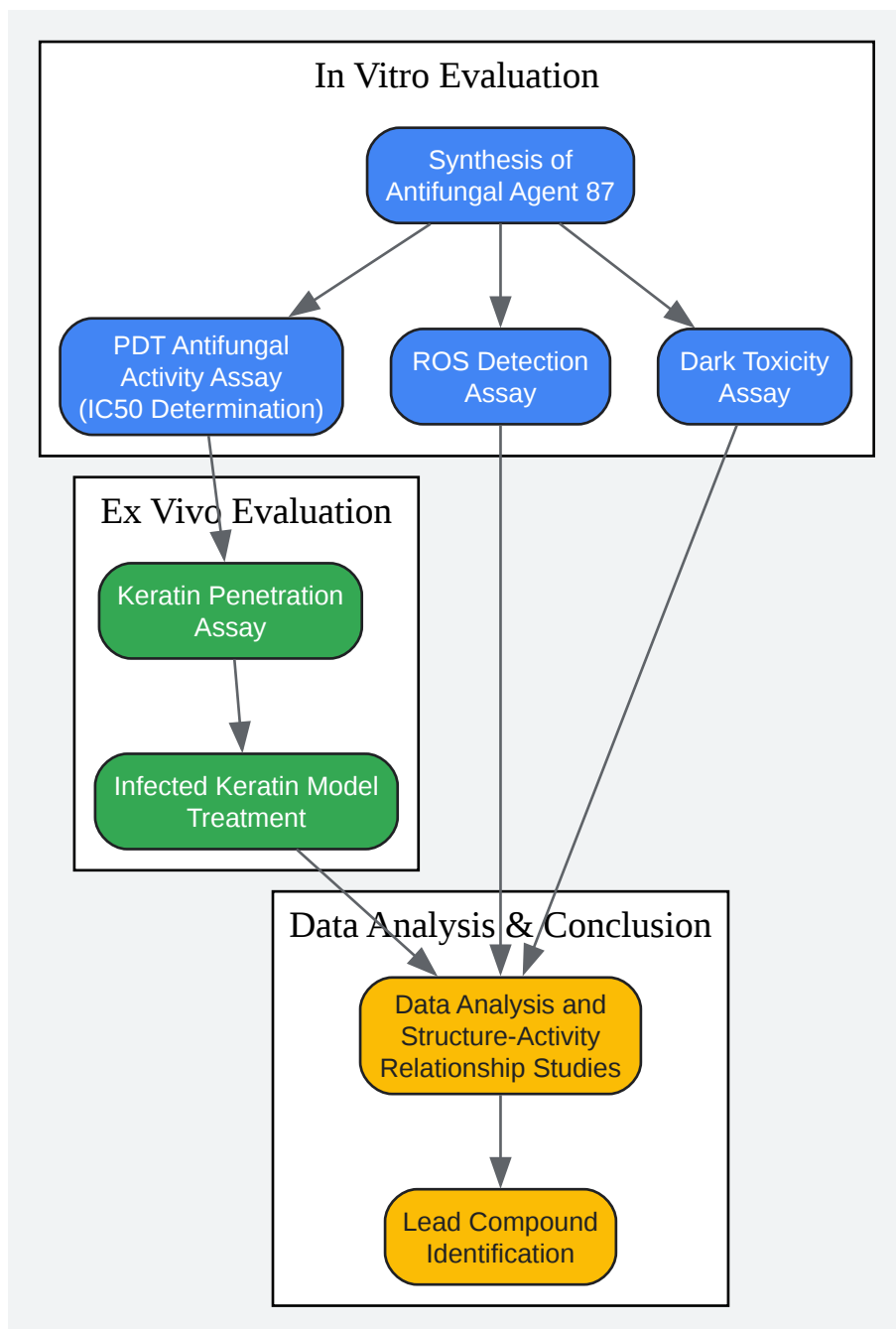
Parameter	Value	Fungal Strain(s)	Source
PDT-IC50	1 nM	Trichophyton rubrum	[1][2][4]
Keratin Penetration Depth	~50-70 µm	Bovine hoof keratin membranes	[1]
Activation Wavelength	>500 nm	Not applicable	[1][2][4]

Mechanism of Action: Photodynamic Therapy

The primary mechanism of action for **Antifungal agent 87** is photodynamic therapy (PDT).[5][6] This process involves three key components: the photosensitizer (**Antifungal agent 87**), light of a specific wavelength, and oxygen.

Upon topical application, the keratinophilic nature of **Antifungal agent 87** allows it to penetrate the nail plate.[1][5] Subsequent irradiation with light at a wavelength greater than 500 nm excites the photosensitizer from its ground state to a short-lived singlet excited state, which then transitions to a longer-lived triplet excited state.[7] This triplet state photosensitizer can then undergo two types of reactions to generate cytotoxic reactive oxygen species (ROS), primarily singlet oxygen, which cause oxidative damage to fungal cells, leading to their death.[5][6][7] This localized and rapid generation of ROS provides a targeted antifungal effect while minimizing systemic side effects.[5][8]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Novel Henna-Related Naphthazarine Photosensitizers for an Effective Photodynamic Therapy of Onychomycosis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Novel Henna-Related Naphthazarine Photosensitizers for an Effective Photodynamic Therapy of Onychomycosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ASCENION GmbH - Keratinophile photosensitizers for safe and rapid treatment of onychomycosis [ascenion.de]
- 6. Photodynamic therapy as an antifungal treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Recent Advances in Photodynamic Therapy against Fungal Keratitis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Photodynamic Therapy for Onychomycosis (Nail Fungus) - SOMA Skin & Laser [somalaser.com]
- To cite this document: BenchChem. [Antifungal Agent 87: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15563803#review-of-literature-on-antifungal-agent-87]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com